

# "Calcium selenide CAS number and chemical properties"

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## Compound of Interest

Compound Name: Calcium selenide

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## Calcium Selenide: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Abstract

**Calcium selenide** (CaSe) is an inorganic compound with significant potential in various scientific and technological fields. This guide provides an in-depth overview of its chemical properties, synthesis methodologies, and key applications, with a focus on data relevant to research and development. Detailed experimental protocols and safety information are included to assist professionals in its handling and use.

### Chemical and Physical Properties

**Calcium selenide** is a binary chalcogenide salt composed of calcium and selenium. It typically appears as a white to pale brown or gray crystalline solid.<sup>[1][2][3]</sup> The compound is characterized by its ionic nature, though it exhibits some degree of covalent bonding.<sup>[1]</sup> It possesses semiconductor properties that are of significant interest in the electronics and optoelectronics industries.<sup>[2][4]</sup>

### Core Properties

The fundamental properties of **calcium selenide** are summarized in the table below for quick reference.

Property	Value	Source(s)
CAS Number	1305-84-6	[1][3][5][6]
Molecular Formula	CaSe	[1][3][5][7][8]
Molecular Weight	119.04 - 119.05 g/mol	[1][2][3][5][6]
Appearance	White to pale brown/gray/black crystalline solid	[1][2][4][9]
Melting Point	1300 - 1408°C (decomposes in air)	[1][2][3]
Density	3.57 - 3.82 g/cm <sup>3</sup>	[1][2][3][10]
Crystal Structure	Rock salt (cubic)	[1][2]
Solubility	Insoluble in water; decomposes in water. Reacts with acids.	[2][4][10][11]
Band Gap	~3.9 eV (bulk); 2.96 eV (monolayer, indirect)	[1][2]

## Reactivity and Stability

**Calcium selenide** is unstable in the presence of air or moisture.[1][3] When exposed to air at elevated temperatures, it decomposes to form calcium oxide (CaO) and selenium dioxide (SeO<sub>2</sub>).[1][3] It reacts with acids to produce toxic hydrogen selenide (H<sub>2</sub>Se) gas.[4] The compound also reacts with indium(III) selenide in a vacuum at high temperatures to form CaIn<sub>2</sub>Se<sub>4</sub>. [1][7]

## Synthesis and Experimental Protocols

Several methods have been established for the synthesis of **calcium selenide**. The choice of method depends on the desired purity and crystalline form.

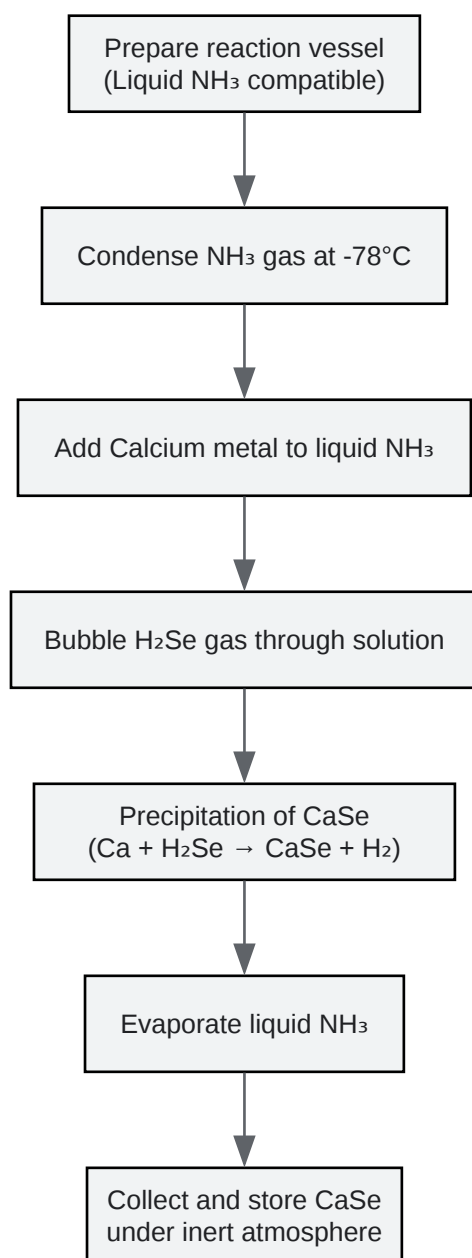
## Synthesis via Reaction with Hydrogen Selenide

This method involves the reaction of calcium metal with hydrogen selenide in a liquid ammonia medium. This low-temperature process provides a controlled environment for the formation of **calcium selenide**.<sup>[1][7]</sup>

Experimental Protocol:

- Set up a reaction vessel capable of handling liquid ammonia and toxic gases.
- Cool the vessel to -78°C (dry ice/acetone bath) and condense ammonia gas into it.
- Add a stoichiometric amount of pure calcium metal to the liquid ammonia with stirring.
- Bubble hydrogen selenide gas through the calcium-ammonia solution.
- The reaction proceeds to form a precipitate of **calcium selenide** and hydrogen gas is evolved:  $\text{Ca} + \text{H}_2\text{Se} \rightarrow \text{CaSe} + \text{H}_2$ .<sup>[1][7]</sup>
- After the reaction is complete, the liquid ammonia is allowed to evaporate.
- The resulting **calcium selenide** powder is collected and stored under an inert atmosphere.

Below is a workflow diagram for this synthesis method.



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#### *Workflow for CaSe Synthesis via H<sub>2</sub>Se Reaction*

## Direct Reaction of Elements

**Calcium selenide** can also be synthesized by the direct reaction of calcium and selenium at elevated temperatures.[4]

Experimental Protocol:

- In an inert atmosphere glovebox, thoroughly mix stoichiometric amounts of high-purity calcium powder and selenium powder.
- Place the mixture in an alumina crucible.
- Heat the crucible in a tube furnace under a continuous flow of an inert gas (e.g., argon).
- The reaction is typically carried out at around 550°C.[3]
- After the reaction is complete, cool the furnace to room temperature under the inert atmosphere.
- The resulting **calcium selenide** product is then collected.

## Reduction of Calcium Selenate

A high-yield method for producing **calcium selenide** involves the reduction of calcium selenate ( $\text{CaSeO}_4$ ).[3][10]

Experimental Protocol:

- Place calcium selenate powder in a quartz tube within a tube furnace.
- Heat the sample to 400-500°C.[10]
- Pass a stream of hydrogen gas over the heated calcium selenate.
- The reduction reaction forms **calcium selenide** and water vapor:  $\text{CaSeO}_4 + 4\text{H}_2 \rightarrow \text{CaSe} + 4\text{H}_2\text{O}$ .
- Continue the reaction until the conversion is complete.
- Cool the furnace to room temperature under a flow of inert gas to prevent re-oxidation.
- Collect the high-purity **calcium selenide** product.

## Applications in Research and Development

The unique properties of **calcium selenide** make it a material of interest in several advanced applications.

- **Semiconductors and Optoelectronics:** With its notable band gap, CaSe is utilized in the fabrication of various semiconductor devices.[\[2\]](#)[\[4\]](#) Its photoluminescent properties are of interest for applications in photodetectors and light-emitting devices.[\[4\]](#)[\[11\]](#)
- **Phosphors:** Doped **calcium selenide** has been investigated for its use as a phosphor material. For instance, (Ca,Sr)Se:Eu<sup>2+</sup> is an efficient red-emitting phosphor that can be excited by blue light.[\[3\]](#)
- **Battery Technology:** Recent research has explored the use of calcium-selenium in rechargeable batteries. These studies have demonstrated the formation of **calcium selenide** phases during the discharge cycle, indicating its potential as a cathode material.[\[1\]](#)[\[12\]](#)
- **Two-Dimensional Materials:** Monolayer **calcium selenide** has been studied for its distinct electronic and optical properties, which differ from the bulk material.[\[1\]](#) Its potential use in nanoscale devices and as an anti-reflection coating is an active area of research.[\[1\]](#)

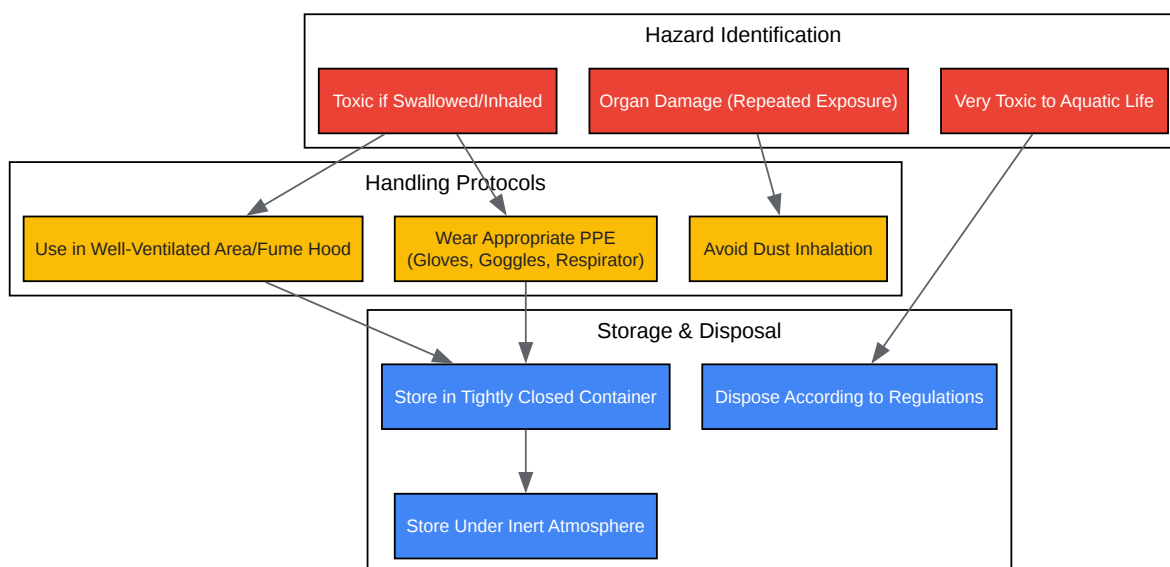
## Safety and Handling

**Calcium selenide** is a hazardous substance and must be handled with appropriate safety precautions.

- **Toxicity:** It is toxic if swallowed or inhaled.[\[5\]](#)[\[13\]](#) Prolonged or repeated exposure may cause damage to organs.[\[5\]](#)[\[13\]](#)
- **Environmental Hazards:** The compound is very toxic to aquatic life with long-lasting effects.[\[5\]](#)[\[13\]](#)
- **Handling:** Handle in a well-ventilated area, preferably in a fume hood, using appropriate personal protective equipment (PPE), including gloves, safety goggles, and respiratory protection.[\[13\]](#)[\[14\]](#) Avoid breathing dust.[\[13\]](#)
- **Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated place.[\[13\]](#) It should be stored under an inert atmosphere to prevent degradation from air and moisture.[\[1\]](#)[\[3\]](#)

- Disposal: Dispose of contents and container in accordance with local, regional, national, and international regulations.[13]

The logical relationship for handling and safety protocols is illustrated in the diagram below.



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### *Safety and Handling Logic for **Calcium Selenide***

## Conclusion

**Calcium selenide** is a compound with a rich chemistry and a growing number of applications in materials science and electronics. A thorough understanding of its properties, synthesis, and safe handling procedures is crucial for researchers and developers working with this promising material. Further research, particularly in the areas of nanoscale applications and energy storage, is expected to uncover even greater potential for **calcium selenide**.

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